Synthesis and characterization of 4-[(Ethylamino)methyl]pyrocatechol Hydrobromide

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Compound of Interest

Compound Name:	*4-[(Ethylamino)methyl]pyrocatechol Hydrobromide*
CAS No.:	*1456821-60-5*
Cat. No.:	*B1470933*

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An In-depth Technical Guide on the Synthesis and Characterization of **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide**, a catecholamine derivative with significant potential in medicinal chemistry. The document details a robust synthetic protocol, rooted in the principles of aminomethylation, and outlines a multi-technique approach for rigorous structural and purity verification. Authored from the perspective of a Senior Application Scientist, this guide emphasizes the causal relationships behind experimental choices, ensuring that the described protocols are self-validating and grounded in established chemical principles. Key analytical techniques, including Nuclear Magnetic Resonance (NMR)

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Spectroscopy, Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), are discussed in detail. Visual workflows and tabulated data are provided to facilitate comprehension and reproducibility in a research and development setting.

Introduction and Scientific Context

4-[(Ethylamino)methyl]pyrocatechol, also known as 4-((ethylamino)methyl)benzene-1,2-diol, belongs to the catechol family of compounds, which are characterized by a benzene ring with two adjacent hydroxyl groups.[1][2] This structural motif is a cornerstone of numerous biologically active molecules, including neurotransmitters and hormones. The introduction of an ethylaminomethyl substituent at the 4-position modulates its physicochemical properties and biological activity.

Recent research has highlighted the compound's potential to influence key cellular signaling pathways. Specifically, it has been investigated for its ability to modulate inflammatory responses, potentially through the inhibition of nuclear factor kappa B (NF-κB) activation and the activation of nuclear factor erythroid 2-related factor 2 (Nrf2).[3][4] These pathways are critical regulators of oxidative stress and inflammation, suggesting therapeutic potential for a range of associated conditions.

Given its promising biological profile, the ability to reliably synthesize and characterize **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide** is paramount for advancing its study. This guide provides the necessary theoretical foundation and practical protocols to empower researchers in this endeavor.

Synthesis Pathway: A Rationale-Driven Approach

The synthesis of **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide** is efficiently achieved via a Mannich-type reaction, a classic method for the aminoalkylation of an acidic proton located on a carbon atom. This is followed by salt formation with hydrobromic acid.

Reaction Principle and Mechanistic Insight

The core of the synthesis involves the reaction of pyrocatechol with formaldehyde and ethylamine. The causality of this choice is as follows:

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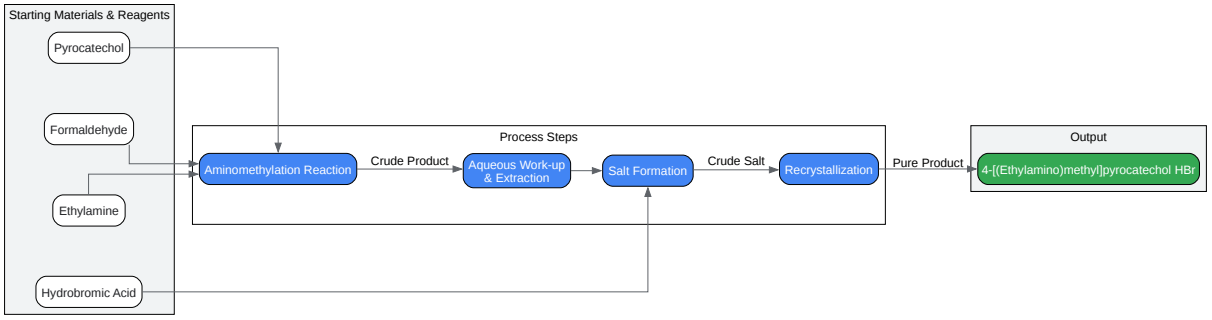
- Pyrocatechol: Serves as the nucleophile. The electron-rich aromatic ring, activated by the two hydroxyl groups, is susceptible to electrophilic aromatic substitution.
- Formaldehyde and Ethylamine: These reagents react in situ to form an electrophilic Eschenmoser-salt-like intermediate (N-ethylmethaniminium ion). This iminium ion is the key electrophile that attacks the pyrocatechol ring.

The reaction is directed to the 4-position of the pyrocatechol ring due to the ortho- and para-directing effects of the hydroxyl groups. The final step involves protonation with hydrobromic acid to yield the stable, crystalline hydrobromide salt, which is often preferred for purification and handling.

Visualizing the Synthetic Workflow

The following diagram illustrates the logical flow of the synthesis, from starting materials to the final purified product.

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Caption: Synthetic workflow for 4-[(Ethylamino)methyl]pyrocatechol HBr.

Detailed Experimental Protocol: Synthesis

Materials and Reagents:

- Pyrocatechol (99%)
- Ethylamine solution (70% in water)
- Formaldehyde solution (37% in water)
- Hydrobromic acid (48% in water)

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- Ethanol (95%)
- Diethyl ether
- Deionized water
- Sodium sulfate (anhydrous)

Equipment:

- Three-neck round-bottom flask with magnetic stirrer, reflux condenser, and dropping funnel
- Heating mantle
- Ice bath
- Separatory funnel
- Büchner funnel and filter flask
- Rotary evaporator

Procedure:

- Reaction Setup: In a 250 mL three-neck flask, dissolve pyrocatechol (11.0 g, 0.1 mol) in 50 mL of ethanol.
- Reagent Addition: Cool the flask in an ice bath. Premix ethylamine (9.7 mL, ~0.15 mol) and formaldehyde (11.3 mL, ~0.15 mol) and add this mixture dropwise to the stirred pyrocatechol solution over 30 minutes, maintaining the temperature below 10°C.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Heat the reaction to a gentle reflux for 4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Solvent Removal: After the reaction is complete, cool the mixture and remove the ethanol under reduced pressure using a rotary evaporator.

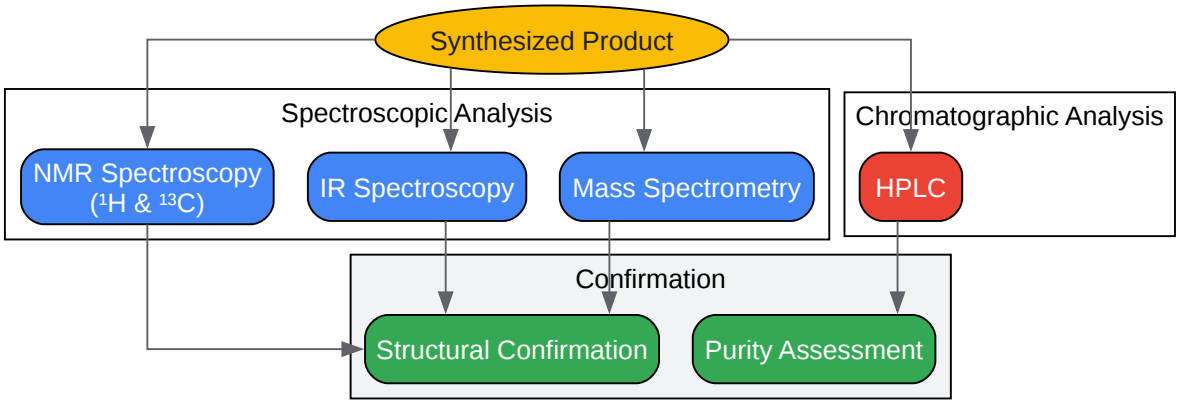
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- Work-up and Extraction: Redissolve the residue in 100 mL of deionized water and transfer to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 50 mL) to remove any unreacted pyrocatechol. Discard the organic layers.
- Salt Formation: Cool the aqueous layer in an ice bath and slowly add 48% hydrobromic acid dropwise with stirring until the pH is approximately 2-3. A precipitate should form.
- Isolation and Purification: Continue stirring in the ice bath for another 30 minutes. Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with a small amount of cold deionized water, followed by cold diethyl ether.
- Drying: Dry the white to off-white solid product under vacuum to yield **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide**. For higher purity, the product can be recrystallized from an ethanol/water mixture.

Comprehensive Characterization

Rigorous characterization is essential to confirm the identity, structure, and purity of the synthesized compound. A combination of spectroscopic and chromatographic methods provides a self-validating system of analysis.

Visualizing the Characterization Workflow



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Caption: Analytical workflow for product characterization.

Spectroscopic and Chromatographic Data

The following table summarizes the expected analytical data for **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide**.

Technique	Parameter	Expected Result/Observation
^{1}H NMR	Chemical Shift (δ, ppm)	~7.0-6.8 (m, 3H, Ar-H), ~4.1 (s, 2H, Ar-CH_2-N), ~3.1 (q, 2H, N-CH_2-CH_3), ~1.3 (t, 3H, N-CH_2-CH_3). Note: OH and NH protons may be broad or exchange with solvent.
^{13}C NMR	Chemical Shift (δ, ppm)	~145-143 (Ar C-O), ~125-115 (Ar C-H, Ar-C), ~50 (Ar-CH_2-N), ~45 (N-CH_2-CH_3), ~12 (N-CH_2-CH_3).
IR Spectroscopy	Wavenumber (cm^{-1})	3400-3200 (broad, O-H stretch), 3100-3000 (N-H stretch), 2980-2850 (aliphatic C-H stretch), 1600-1450 (aromatic C=C stretch).
Mass Spectrometry (ESI+)	m/z	168.10 $[M+H]^+$ for the free base ($C_9H_{13}NO_2$).
HPLC (Purity)	Retention Time	Single major peak expected (>97% purity).

Detailed Experimental Protocols: Characterization

Protocol 3.3.1: NMR Sample Preparation

- Accurately weigh 5-10 mg of the synthesized hydrobromide salt.

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- Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved before acquiring ^1H and ^{13}C NMR spectra.[5]

Protocol 3.3.2: IR Sample Preparation (KBr Pellet)

- Thoroughly grind a small amount (~1 mg) of the sample with ~100 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
- Transfer the fine powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Acquire the IR spectrum of the pellet.

Protocol 3.3.3: HPLC Method for Purity Analysis

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of (A) 0.1% Formic Acid in Water and (B) Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve ~1 mg of the sample in 1 mL of the initial mobile phase composition.

Safety, Handling, and Storage

Professionals handling this compound must adhere to strict safety protocols.

- Hazards: **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide** is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][2]

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- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses with side shields, and a lab coat.[6]
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust. Wash hands thoroughly after handling.[2][6]
- Storage: Store in a tightly closed container in a refrigerator to maintain stability.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6]

Conclusion

This guide has provided a detailed, rationale-based framework for the synthesis and characterization of **4-[(Ethylamino)methyl]pyrocatechol Hydrobromide**. By understanding the chemical principles behind each step and employing a robust suite of analytical techniques, researchers can confidently produce and validate this compound for further investigation into its promising biological activities. The protocols and data presented herein serve as a reliable foundation for drug discovery and development professionals aiming to explore the therapeutic potential of this and related catecholamine structures.

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